

Analyzing migration of BADGE from packaging using deuterated analogs

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Compound of Interest

Compound Name: *Bisphenol A-d6 Diglycidyl Ether*

CAS No.: *1346600-09-6*

Cat. No.: *B583602*

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Application Note: Quantitative Analysis of BADGE Migration from Packaging Using LC-MS/MS with Deuterated Internal Standards

Abstract This application note details a robust, validated protocol for the quantification of Bisphenol A Diglycidyl Ether (BADGE) and its hydrolysis products (BADGE.H₂O, BADGE.2H₂O) in food simulants and packaging extracts.^[1] Utilizing BADGE-d₁₀ as a deuterated internal standard, this method corrects for complex matrix effects and extraction variances, ensuring compliance with Commission Regulation (EU) 2018/213 (SML = 9 mg/kg). The protocol employs LC-ESI-MS/MS in positive ion mode, leveraging ammonium adduct formation for enhanced sensitivity.

Introduction & Regulatory Context

BADGE is a pre-polymer used in epoxy phenolic resins for lining food and pharmaceutical packaging (cans, tubes, closures). While effective at preventing metal corrosion, BADGE can migrate into the product, particularly under acidic or thermal stress.

Once migrated, BADGE is unstable in aqueous matrices, rapidly hydrolyzing into:

- BADGE.H₂O (First hydrolysis product)
- BADGE.2H₂O (Second hydrolysis product)[\[2\]](#)

Regulatory Compliance: The European Food Safety Authority (EFSA) and FDA require monitoring of these migrants.

- EU Limit: The Specific Migration Limit (SML) is 9 mg/kg for the sum of BADGE, BADGE.H₂O, and BADGE.2H₂O.
- Challenge: Traditional external calibration fails to account for the suppression of ionization in complex food matrices (the "matrix effect").
- Solution: Isotope Dilution Mass Spectrometry (IDMS) using BADGE-d₁₀ ensures that the internal standard co-elutes with the analyte, experiencing the exact same suppression and extraction losses, providing a self-correcting quantification system.

Principle of the Method

The method relies on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[\[1\]](#)[\[3\]](#)
[\[4\]](#)

- Separation: A C₁₈ Reverse-Phase column separates BADGE from its more polar hydrolysis products.
- Ionization: Electrospray Ionization (ESI) in positive mode. BADGE readily forms ammonium adducts

, which are more stable and abundant than protonated ions

.
- Quantification: Multiple Reaction Monitoring (MRM) is used.[\[5\]](#) The ratio of the native BADGE peak area to the BADGE-d₁₀ peak area is plotted against concentration.

Materials & Reagents

Standards

- Target Analyte: BADGE (CAS: 1675-54-3), purity >99%.
- Hydrolysis Standards: BADGE.H₂O, BADGE.2H₂O (commercially available or synthesized via acid hydrolysis).
- Internal Standard (IS): BADGE-d10 (Ring-d10) or BADGE-d6 (Methyl-d6).
 - Recommendation: BADGE-d10 is preferred for ring stability.
 - Concentration: Prepare a 10 µg/mL working solution in Acetonitrile (ACN).

Reagents

- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water.
- Additives: Ammonium Formate (10 mM) or Ammonium Acetate (to promote formation).
- Simulants:
 - Simulant A: 10% Ethanol (Aqueous foods).
 - Simulant B: 3% Acetic Acid (Acidic foods).
 - Simulant D2: Vegetable Oil (Fatty foods).

Experimental Protocol

Sample Preparation

A. Aqueous/Alcoholic Simulants (Simulant A, B)

- Aliquot 1 mL of the migration solution (simulant after contact with packaging).
- Add 50 µL of BADGE-d10 Internal Standard (working solution).
- Vortex for 30 seconds.
- Filter through a 0.22 µm PTFE syringe filter directly into an LC vial.

- Note: Do not use Nylon filters, as they may bind BADGE.

B. Fatty Matrices (Simulant D2 / Real Food)

- Weigh 1.0 g of homogenized sample into a 15 mL centrifuge tube.
- Add 50 µL of BADGE-d10 IS.
- Add 5 mL Acetonitrile. Vortex vigorously for 2 minutes.
- (Optional) Add 2 mL Hexane to defat (remove lipids). Vortex and centrifuge (3000 x g, 5 min).
- Discard the upper Hexane layer.
- Collect the lower Acetonitrile layer.
- Evaporate to dryness under Nitrogen at 40°C.
- Reconstitute in 1 mL Acetonitrile:Water (50:50).
- Filter (0.22 µm PTFE) into LC vial.

LC-MS/MS Conditions

Chromatography (UHPLC)

- Column: C18 (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 5 mM Ammonium Formate in Water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
 - 0-1 min: 40% B
 - 1-5 min: Linear ramp to 95% B

- 5-7 min: Hold 95% B
- 7.1 min: Re-equilibrate to 40% B

Mass Spectrometry (ESI+)

- Source: Electrospray Positive (ESI+).
- Capillary Voltage: 3.5 kV.
- Source Temp: 350°C.
- Acquisition Mode: MRM (Multiple Reaction Monitoring).[5]

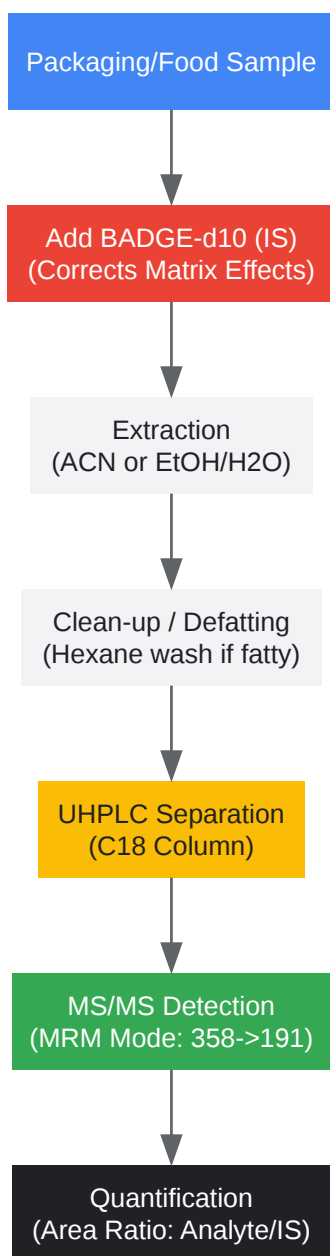
MRM Transitions Table:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
BADGE	358.2	191.1	15	Quantifier
358.2	135.1	25	Qualifier	
BADGE.H2O	376.2	209.1	18	Quantifier
BADGE.2H2O	394.2	227.1	20	Quantifier
BADGE-d10 (IS)	368.2	195.1	15	Internal Std

Note: The product ion 191.1 corresponds to the cleavage of the bisphenol core. For BADGE-d10 (ring deuterated), this fragment shifts to ~195.1.

Workflow & Mechanism Visualization

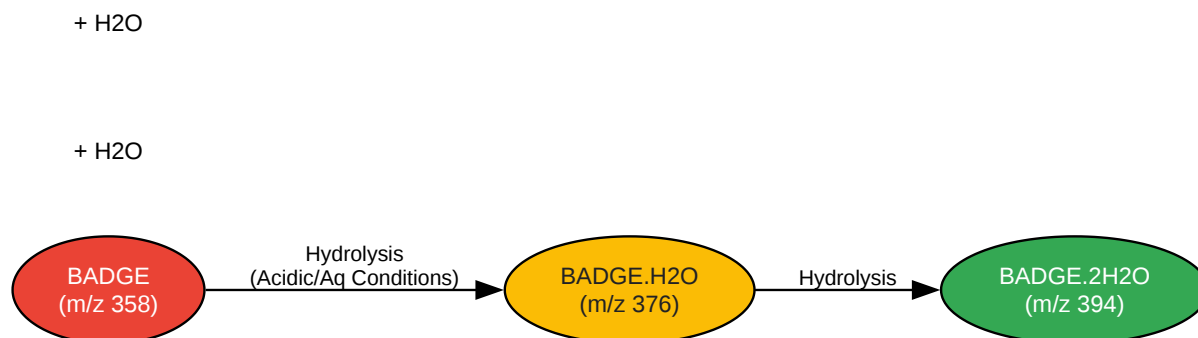
Figure 1: Analytical Workflow



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Caption: Step-by-step isotope dilution workflow ensuring precise quantification of BADGE migration.

Figure 2: Hydrolysis Pathway of BADGE



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Caption: BADGE rapidly hydrolyzes in aqueous simulants; the method must quantify all three species to meet EU regulations.

Data Analysis & Validation

Calculation: Calculate the Response Ratio (

) for each sample:

Determine concentration using a linear regression (

) generated from calibration standards (0.5 – 100 ng/mL).

Validation Criteria (EU 2018/213 & SANTE/11312/2021):

Parameter	Acceptance Criteria
Linearity (R ²)	> 0.995
Recovery	80% - 120% (at spiked levels)
Precision (RSD)	< 15%
LOD (Limit of Detection)	~ 1 µg/kg (ppb)

| LOQ (Limit of Quant) | ~ 5 µg/kg (ppb) |

Expert Insights & Troubleshooting

- Ammonium Adducts: BADGE does not protonate well () in clean solvents but forms strong ammonium adducts. Always add Ammonium Formate to the mobile phase. If you see low sensitivity, check if your mobile phase is too acidic (suppressing adduct formation).
- Hydrolysis Control: BADGE hydrolyzes during storage. Analyze samples within 24 hours of extraction. If storage is necessary, freeze extracts at -20°C in anhydrous acetonitrile.
- Blank Contamination: Epoxy resins are ubiquitous in lab environments (caps, coating of instruments). Always run a procedural blank. Use glass vials with PTFE-lined caps, not standard polyethylene caps.
- IS Equilibration: Allow the Internal Standard to equilibrate with the sample matrix for at least 15 minutes before extraction to ensure it binds/interacts similarly to the native analyte.

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